

In-Depth Technical Guide to TAMRA-PEG8-Alkyne

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Compound of Interest

Compound Name: TAMRA-PEG8-Alkyne

Cat. No.: B12386172

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Core Structure and Function

TAMRA-PEG8-Alkyne is a fluorescent labeling reagent that integrates three key functional components: a TAMRA fluorophore, a polyethylene glycol (PEG) spacer, and a terminal alkyne group. This tripartite structure enables the covalent attachment of a bright, red-orange fluorescent signal to target molecules of interest through a highly efficient and specific chemical reaction known as "click chemistry."

- **TAMRA (Tetramethylrhodamine):** This well-established fluorophore is characterized by its strong absorption and emission in the orange-red region of the visible spectrum, making it readily detectable by common fluorescence instrumentation. It is widely utilized in various biological applications, including immunochemistry, nucleic acid analysis, and peptide and protein labeling.^[1]
- **PEG8 Spacer:** The eight-unit polyethylene glycol linker is a hydrophilic and flexible chain that serves multiple purposes. It increases the overall water solubility of the molecule and the resulting conjugate. Furthermore, the spacer physically separates the TAMRA dye from the

target biomolecule, which can help to minimize potential steric hindrance and reduce quenching of the fluorescent signal.

- **Alkyne Group:** The terminal alkyne is a chemical handle that participates in the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry. This reaction is highly specific, efficient, and can be performed in aqueous buffers, making it ideal for the bio-conjugation of sensitive biological molecules.[1][2] The alkyne group readily reacts with an azide-modified target to form a stable triazole linkage.

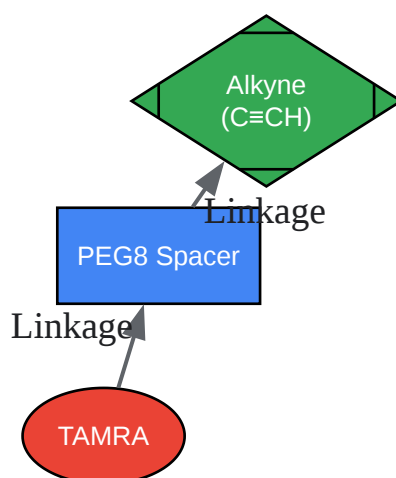
Physicochemical and Spectral Properties

The quantitative data for **TAMRA-PEG8-Alkyne** and related compounds are summarized below. It is important to note that the spectral properties can be influenced by the local environment of the dye after conjugation.

Property	Value	Reference
Molecular Weight	~819.94 g/mol	[2]
Molecular Formula	C44H57N3O12	
Purity	>95% (typically analyzed by HPLC)	[3]
Excitation Maximum (λ_{ex})	~553 nm	
Emission Maximum (λ_{em})	~575 nm	
Appearance	Dark red amorphous solid	
Solubility	Soluble in DMSO and DMF	

Structural Representation

The precise structure of **TAMRA-PEG8-Alkyne** depends on the isomeric form of the TAMRA molecule, which can be either the 5-isomer or the 6-isomer, or a mixture of both. The connectivity of the components is as follows: the TAMRA core is linked to the PEG8 spacer, which in turn is terminated by the alkyne group.



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Caption: Conceptual diagram of **TAMRA-PEG8-Alkyne** structure.

Experimental Protocols

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (Click Chemistry)

This protocol provides a general workflow for labeling an azide-modified protein with **TAMRA-PEG8-Alkyne**. Optimization of reaction conditions, particularly the concentrations of reactants, may be necessary for specific applications.

Materials:

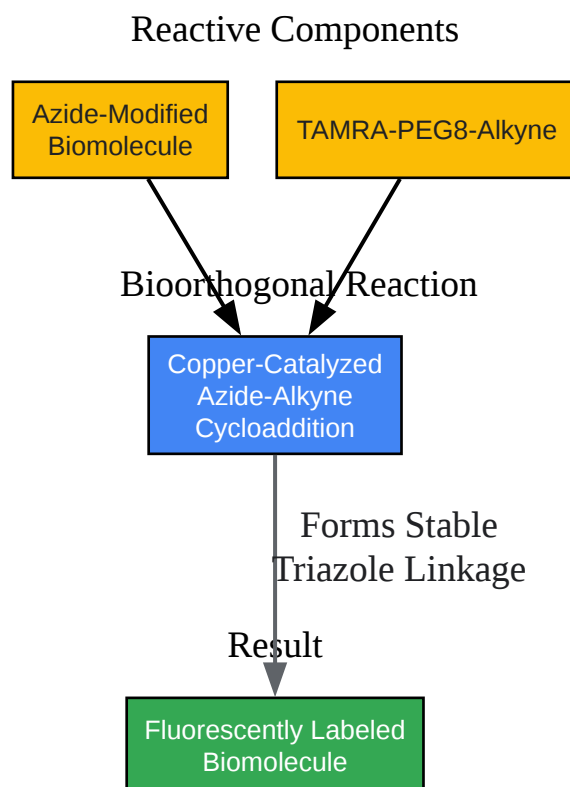
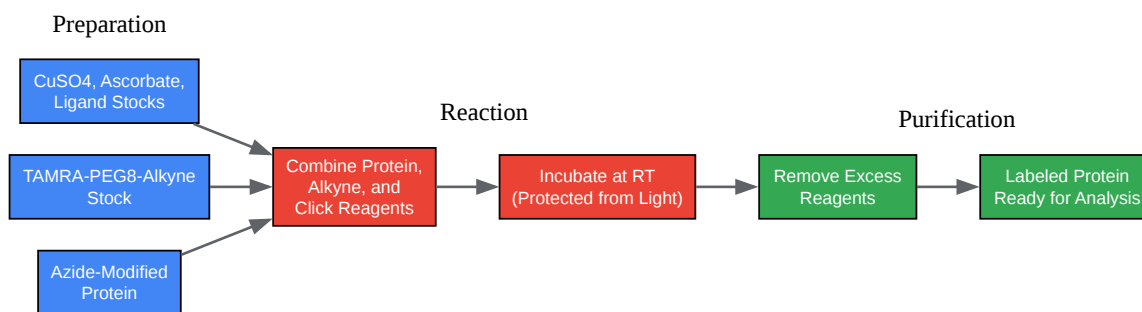
- Azide-modified protein in a suitable buffer (e.g., PBS)
- **TAMRA-PEG8-Alkyne**
- DMSO (anhydrous)
- Copper(II) sulfate (CuSO₄) solution (e.g., 20 mM in water)
- Reducing agent solution (e.g., 300 mM sodium ascorbate in water, freshly prepared)
- Copper-chelating ligand (e.g., 100 mM THPTA in water)

- Protein purification supplies (e.g., spin columns, dialysis cassettes)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of **TAMRA-PEG8-Alkyne** in anhydrous DMSO (e.g., 10 mM).
 - Prepare stock solutions of CuSO₄, sodium ascorbate, and the copper-chelating ligand.
- Reaction Setup:
 - In a microcentrifuge tube, combine the azide-modified protein solution with the **TAMRA-PEG8-Alkyne** stock solution. The final concentration of the alkyne probe should be in molar excess to the protein.
 - Add the copper-chelating ligand to the reaction mixture.
 - Add the CuSO₄ solution.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- Incubation:
 - Vortex the reaction mixture gently and incubate at room temperature for 30-60 minutes, protected from light.
- Purification:
 - Remove the unreacted **TAMRA-PEG8-Alkyne** and copper catalyst from the labeled protein using an appropriate purification method, such as spin desalting columns or dialysis.

Experimental Workflow Diagram:



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